Essential Safety and Handling Guide for CRA-026440 Hydrochloride

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Compound of Interest

Compound Name:	*CRA-026440*
CAS No.:	*847460-34-8*
Cat. No.:	*B1663499*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **CRA-026440** hydrochloride (CAS RN: 847459-98-7). Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

CRA-026440 hydrochloride is classified with the following hazards.[1][2] Appropriate personal protective equipment is mandatory to mitigate risks associated with handling this compound.

Hazard Classification:

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Hazard Statement	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.[1][2]
H319	Causes serious eye irritation.[1][2]
H335	May cause respiratory irritation.[1][2]

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact that can lead to irritation.[2]
Skin and Body Protection	Laboratory coat.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.	Minimizes the risk of respiratory tract irritation from inhaling the compound.[2]

Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the stability of **CRA-026440** hydrochloride and ensuring the safety of laboratory personnel.

Operational Plan:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.

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- Handling Practices: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2] Wash hands thoroughly after handling.[2]
- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated place.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Protocol
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2]
In Case of Skin Contact	Immediately wash with plenty of soap and water.[2] Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
In Case of Eye Contact	Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Disposal Plan

Dispose of **CRA-026440** hydrochloride and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Experimental Workflow for Handling **CRA-026440** Hydrochloride

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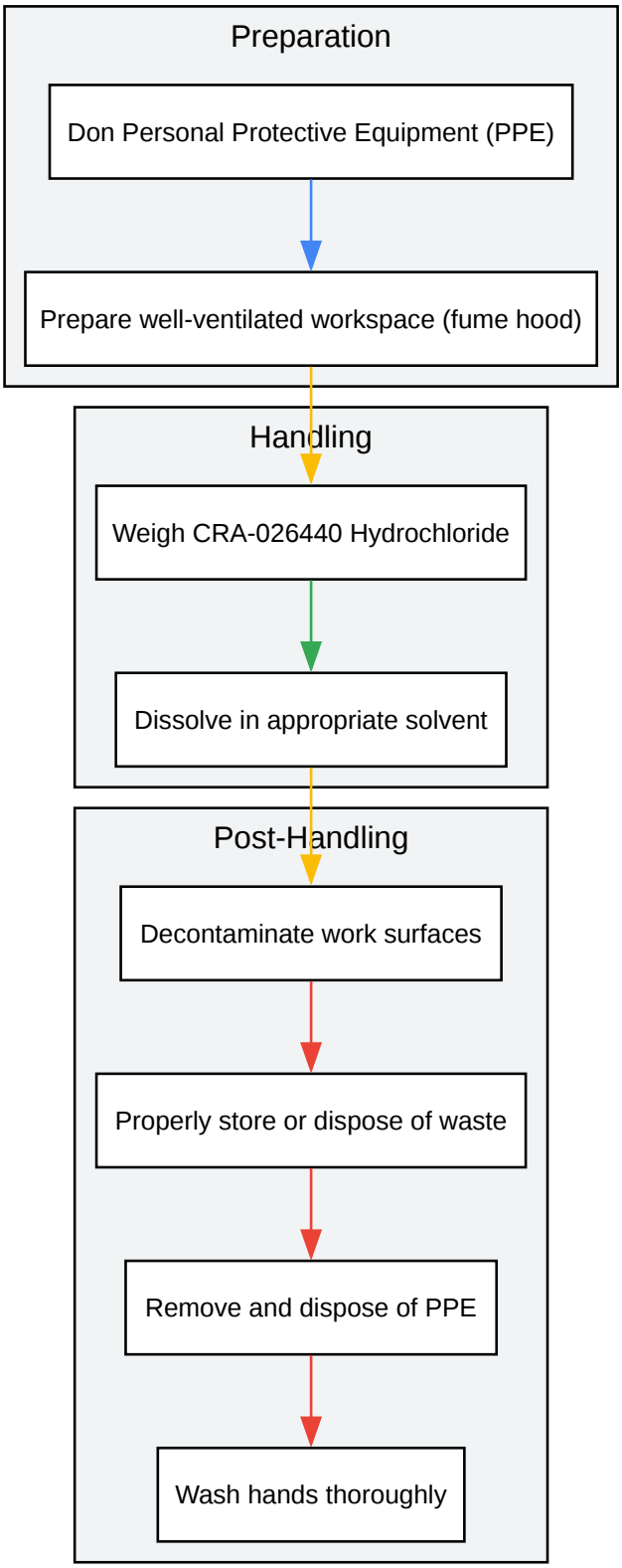

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References

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- 2. file.medchemexpress.com [file.medchemexpress.com]
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